

# L-Valine benzyl ester p-toluenesulfonate salt melting point range

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## Compound of Interest

Compound Name: *L-Valine benzyl ester p-toluenesulfonate salt*

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## Technical Guide: L-Valine Benzyl Ester p-Toluenesulfonate Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physicochemical properties, synthesis, and analysis of **L-Valine benzyl ester p-toluenesulfonate salt** (CAS RN: 16652-76-9). This compound is a critical chiral building block and a key intermediate in the synthesis of pharmaceuticals, most notably the angiotensin II receptor blocker, Valsartan.<sup>[1][2]</sup>

## Physicochemical Properties

**L-Valine benzyl ester p-toluenesulfonate salt** is a white crystalline solid.<sup>[1][2][3]</sup> Its stability and defined physicochemical characteristics make it well-suited for use in multi-step organic syntheses.<sup>[2]</sup> A summary of its key quantitative properties is presented below.

Property	Value	References
Melting Point	160-162 °C	[1][2][3][4][5]
Molecular Formula	C <sub>19</sub> H <sub>25</sub> NO <sub>5</sub> S	[2][6][7]
Molecular Weight	379.47 g/mol	[2][5]
Appearance	White crystalline powder	[1][2][3][4]
Specific Rotation [α]	-3.7° ± 0.3° (c=3.2% in Methanol)	[3][4]
Vapor Pressure	0.0028 mmHg at 25°C	[2][4]

## Experimental Protocols

### Synthesis of L-Valine Benzyl Ester p-Toluenesulfonate Salt

A common and patented method for the industrial preparation of **L-Valine benzyl ester p-toluenesulfonate salt** involves the Fischer-Speier esterification of L-Valine with benzyl alcohol, using p-toluenesulfonic acid as a catalyst and toluene as a solvent for azeotropic water removal.[8][9]

Materials:

- L-Valine
- Benzyl alcohol
- p-Toluenesulfonic acid
- Toluene
- Seed crystals of **L-Valine benzyl ester p-toluenesulfonate salt**

Procedure:

- Charge a reaction vessel with L-Valine, benzyl alcohol, p-toluenesulfonic acid, and toluene.  
[8]
- Heat the mixture to reflux at a temperature between 100°C and 150°C to facilitate the esterification reaction and remove water via azeotropic distillation.[8]
- Once the reaction is complete, cool the reaction solution to a temperature between 60°C and 90°C.[8]
- Inoculate the solution with seed crystals of **L-Valine benzyl ester p-toluenesulfonate salt** to induce crystallization.[8]
- Cool the solution at a controlled rate of 3°C to 15°C per hour to a final temperature between 0°C and 70°C to promote the growth of uniform crystals.[8]
- Isolate the crystallized product by filtration.
- Wash the isolated crystals with a suitable solvent (e.g., cold toluene) to remove impurities.
- Dry the final product under vacuum.

## Determination of Melting Point Range

The melting point of **L-Valine benzyl ester p-toluenesulfonate salt** is determined using a standard capillary melting point apparatus.

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (closed at one end)
- Finely powdered, dry sample of **L-Valine benzyl ester p-toluenesulfonate salt**
- Thermometer calibrated for melting point determination

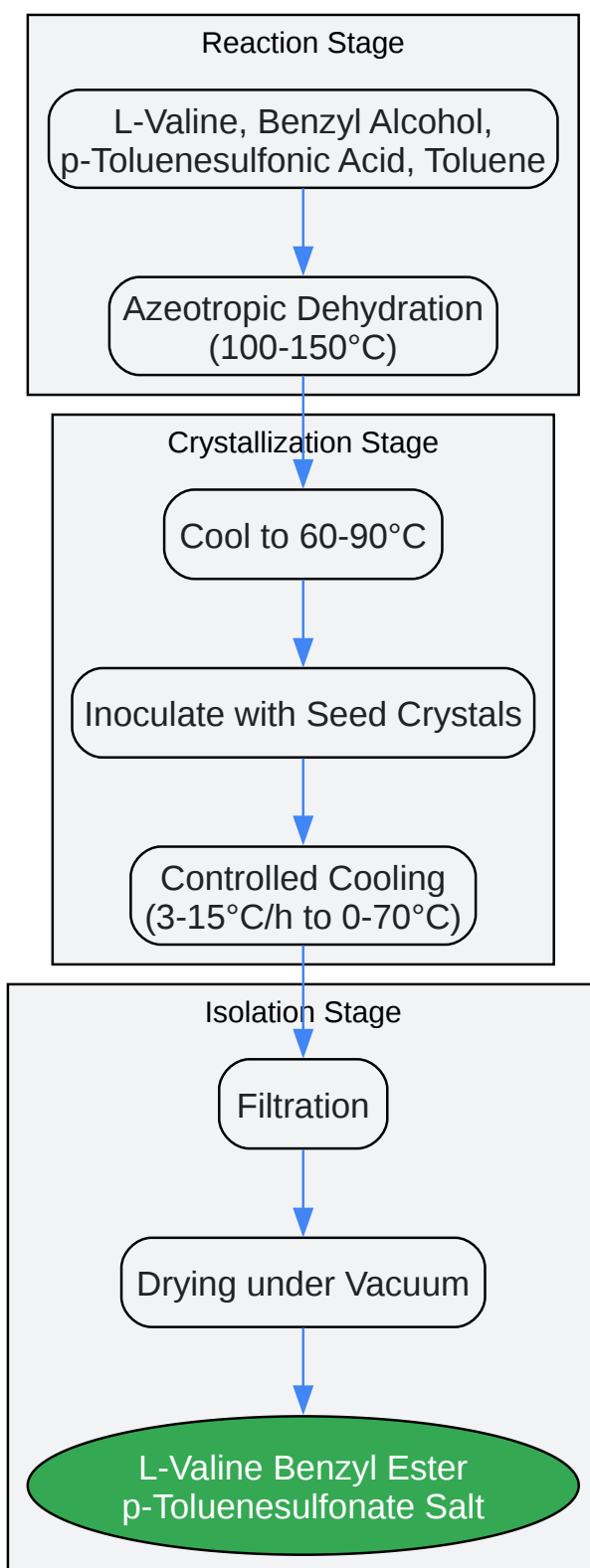
Procedure:

- Ensure the sample is thoroughly dried and finely powdered to allow for uniform packing.

- Pack the dry sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Set the apparatus to heat at a rapid rate until the temperature is approximately 15-20°C below the expected melting point of 160°C.
- Decrease the heating rate to 1-2°C per minute to allow for accurate determination.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Continue heating at the slow rate and record the temperature at which the entire sample has melted into a clear liquid (the completion of melting).
- The recorded range between the onset and completion of melting is the melting point range of the sample.

## Synthesis Workflow

The following diagram illustrates the key steps in the synthesis and isolation of **L-Valine benzyl ester p-toluenesulfonate salt**.



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Caption: Synthesis workflow for **L-Valine benzyl ester p-toluenesulfonate salt**.

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